

Pulvilloric Acid: A Technical Overview of a Structurally Intriguing Fungal Metabolite

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Compound of Interest

Compound Name: *Pulvilloric acid*

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Introduction

Pulvilloric acid, a natural product isolated from the fungus *Penicillium pulvillorum*, is a polyketide metabolite with the chemical formula $C_{15}H_{18}O_5$ ^[1]. Its structure is characterized by a quinone methide core, specifically identified as 4,6-dihydro-8-hydroxy-6-oxo-3-n-pentyl-3H-2-benzopyran-7-carboxylic acid^[2]. While the unique architecture of **Pulvilloric acid** has garnered interest, particularly in the context of the synthesis of other complex natural products like Berkelic acid^[3], a comprehensive public repository of its specific physical and chemical properties remains notably sparse. This guide aims to consolidate the available information on **Pulvilloric acid** and to highlight areas where further experimental investigation is required.

Chemical and Physical Properties

Detailed experimental data on the physicochemical properties of **Pulvilloric acid** are not extensively reported in publicly accessible literature. The following table summarizes the known information and indicates where data is currently unavailable.

Property	Value	Experimental Protocol
Molecular Formula	$C_{15}H_{18}O_5$	Mass Spectrometry
Molecular Weight	278.29 g/mol	Calculated from molecular formula
Melting Point	Data not available	Standard melting point apparatus (e.g., capillary method) would be required.
Boiling Point	Data not available	Due to its complexity and likely thermal instability, vacuum distillation or specialized techniques would be necessary.
pKa	Data not available	Potentiometric titration or spectrophotometric methods could be employed for experimental determination.
Solubility	Data not available	Standard solubility assays in a range of aqueous and organic solvents would be needed.
Appearance	Data not available	Visual inspection of a purified sample.

Note: The lack of specific quantitative data underscores the need for fundamental characterization of this natural product.

Spectroscopic Data

Detailed spectroscopic data for **Pulvilloric acid**, crucial for its identification and structural elucidation, are not readily available in public databases.

- 1H and ^{13}C NMR: While the synthesis of **Pulvilloric acid** has been described, specific, detailed NMR spectral data assignments are not provided in the available literature.

Standard 1D and 2D NMR experiments (COSY, HSQC, HMBC) on a purified sample would be required to fully assign the proton and carbon signals.

- Mass Spectrometry: The molecular formula $C_{15}H_{18}O_5$ suggests a molecular weight of 278.29 g/mol. High-resolution mass spectrometry (HRMS) would be used to confirm the elemental composition.
- Infrared (IR) Spectroscopy: The structure of **Pulvilloric acid** suggests the presence of characteristic functional groups, including a hydroxyl group (broad O-H stretch), a carboxylic acid (O-H and C=O stretches), a ketone (C=O stretch), and aromatic C-H and C=C bonds. An experimental IR spectrum would be needed to confirm these features.
- UV-Vis Spectroscopy: The conjugated quinone methide system in **Pulvilloric acid** is expected to show characteristic UV-Vis absorption bands. Experimental determination of the absorption maxima (λ_{max}) would provide insights into the electronic structure of the molecule.

Experimental Protocols

Due to the absence of detailed published experimental data for many of **Pulvilloric acid**'s properties, this section outlines the general methodologies that would be employed for their determination.

Determination of Melting Point

A standard capillary melting point apparatus would be used. A small amount of purified **Pulvilloric acid** would be packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts would be recorded as the melting point.

Determination of pKa

The acid dissociation constant (pKa) could be determined using potentiometric titration. A solution of **Pulvilloric acid** of known concentration would be titrated with a standard solution of a strong base (e.g., NaOH). The pH of the solution would be monitored throughout the titration, and the pKa would be determined from the half-equivalence point of the resulting titration curve.

Solubility Assessment

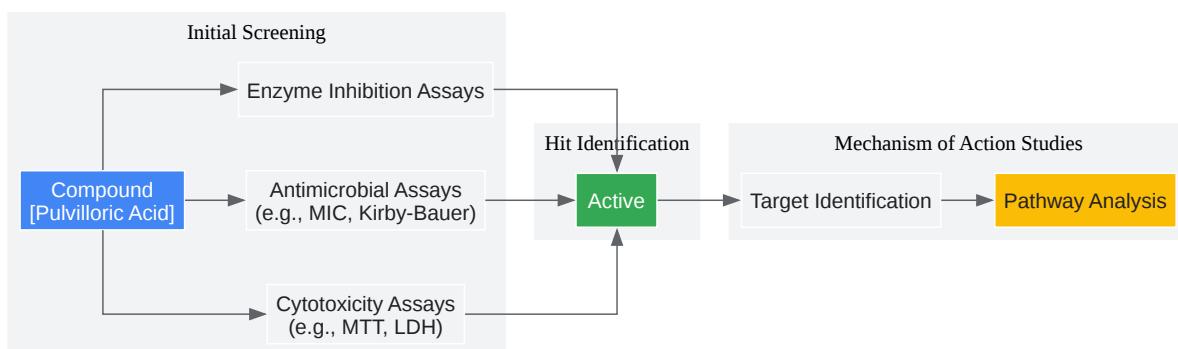
The solubility of **Pulvilloric acid** would be determined in a variety of solvents (e.g., water, methanol, ethanol, DMSO, chloroform). A known amount of the compound would be added to a specific volume of the solvent at a controlled temperature. The mixture would be agitated until equilibrium is reached, and the concentration of the dissolved compound would be measured, typically by UV-Vis spectroscopy or HPLC.

Biological Activity and Signaling Pathways

There is currently no specific information available in the scientific literature regarding the biological activity or any associated signaling pathways of **Pulvilloric acid** itself. Its primary significance in the literature is as a structural motif and a precursor in the synthetic efforts towards other biologically active molecules, such as Berkelic acid. Berkelic acid has been noted for its potential anticancer properties[3].

To elucidate the biological potential of **Pulvilloric acid**, a comprehensive screening in various biological assays would be necessary.

Experimental Workflow for Biological Activity Screening



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Caption: A generalized workflow for the initial biological evaluation of **Pulvilloric acid**.

Conclusion

Pulvilloric acid remains a molecule of interest primarily from a synthetic and structural perspective. The lack of comprehensive data on its physical, chemical, and biological properties presents a significant opportunity for further research. A thorough experimental characterization is essential to unlock the full potential of this fungal metabolite, which may hold yet undiscovered biological activities. The methodologies and workflows outlined in this guide provide a roadmap for future investigations into the intriguing properties of **Pulvilloric acid**.

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